

# An In-depth Technical Guide to Triethylhexylammonium Bromide

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## Compound of Interest

Compound Name: Triethylhexylammonium bromide

Cat. No.: B078111

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **triethylhexylammonium bromide**, a quaternary ammonium compound (QAC). It covers its molecular structure, physicochemical properties, synthesis, and potential applications, with a focus on its role in scientific research and drug development. This document distinguishes between the two primary isomers: N,N,N-triethylhexan-1-aminium bromide (a straight-chain isomer) and triethyl(hexan-3-yl)azanium bromide (a branched-chain isomer). Due to a greater availability of public data for the branched isomer and related QACs, some properties of the straight-chain isomer are inferred from the general behavior of this chemical class.

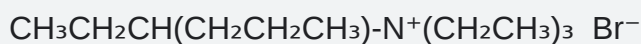
## Molecular Structure and Identification

**Triethylhexylammonium bromide** is a quaternary ammonium salt. Its structure consists of a central nitrogen atom covalently bonded to three ethyl groups and one hexyl group, giving the nitrogen a permanent positive charge. This cation is ionically bonded to a bromide anion. The arrangement of the hexyl group defines the isomerism of this compound.

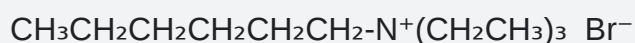
- N,N,N-triethylhexan-1-aminium bromide (Straight-Chain Isomer): The hexyl group is a linear six-carbon chain attached to the nitrogen atom via its terminal carbon.
- Triethyl(hexan-3-yl)azanium bromide (Branched-Chain Isomer): The hexyl group is attached to the nitrogen atom via the third carbon of its chain.

## Chemical Structure Diagrams

triethyl(hexan-3-yl)azanium bromide



N,N,N-triethylhexan-1-aminium bromide



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Caption: Chemical structures of the straight-chain and branched-chain isomers of **triethylhexylammonium bromide**.

## Physicochemical Properties

Quaternary ammonium compounds are known for their surfactant properties and antimicrobial activity, which are influenced by the balance between the hydrophobic alkyl chains and the hydrophilic cationic head.[1][2] The properties of the specific isomers of **triethylhexylammonium bromide** are summarized below. Data for the branched isomer is more readily available.[3]

## Quantitative Data Summary

Property	triethyl(hexan-3-yl)azanium bromide	N,N,N-triethylhexan-1-aminium bromide
IUPAC Name	triethyl(hexan-3-yl)azanium bromide	N,N,N-triethylhexan-1-aminium bromide
Molecular Formula	C <sub>12</sub> H <sub>28</sub> BrN	C <sub>12</sub> H <sub>28</sub> BrN
Molecular Weight	266.26 g/mol [3]	266.26 g/mol
Exact Mass	265.14051 Da[3]	265.14051 Da
SMILES Notation	CCCC(CC)--INVALID-LINK--(CC)CC.[Br-][3]	CCCCC--INVALID-LINK--(CC)CC.[Br-]
Hydrogen Bond Donor Count	0[3]	0
Hydrogen Bond Acceptor Count	1[3]	1
Rotatable Bond Count	7[3]	8
Topological Polar Surface Area	0 Å <sup>2</sup> [3]	0 Å <sup>2</sup>
Formal Charge	0[3]	0

## Synthesis of Triethylhexylammonium Bromide

The synthesis of quaternary ammonium salts like **triethylhexylammonium bromide** is typically achieved through the Menshutkin reaction. This reaction involves the nucleophilic substitution (S<sub>N</sub>2) of an alkyl halide by a tertiary amine.[4]

## Experimental Protocol: General Synthesis via Menshutkin Reaction

This protocol describes a general method for the synthesis of N,N,N-triethylhexan-1-aminium bromide.

Materials:

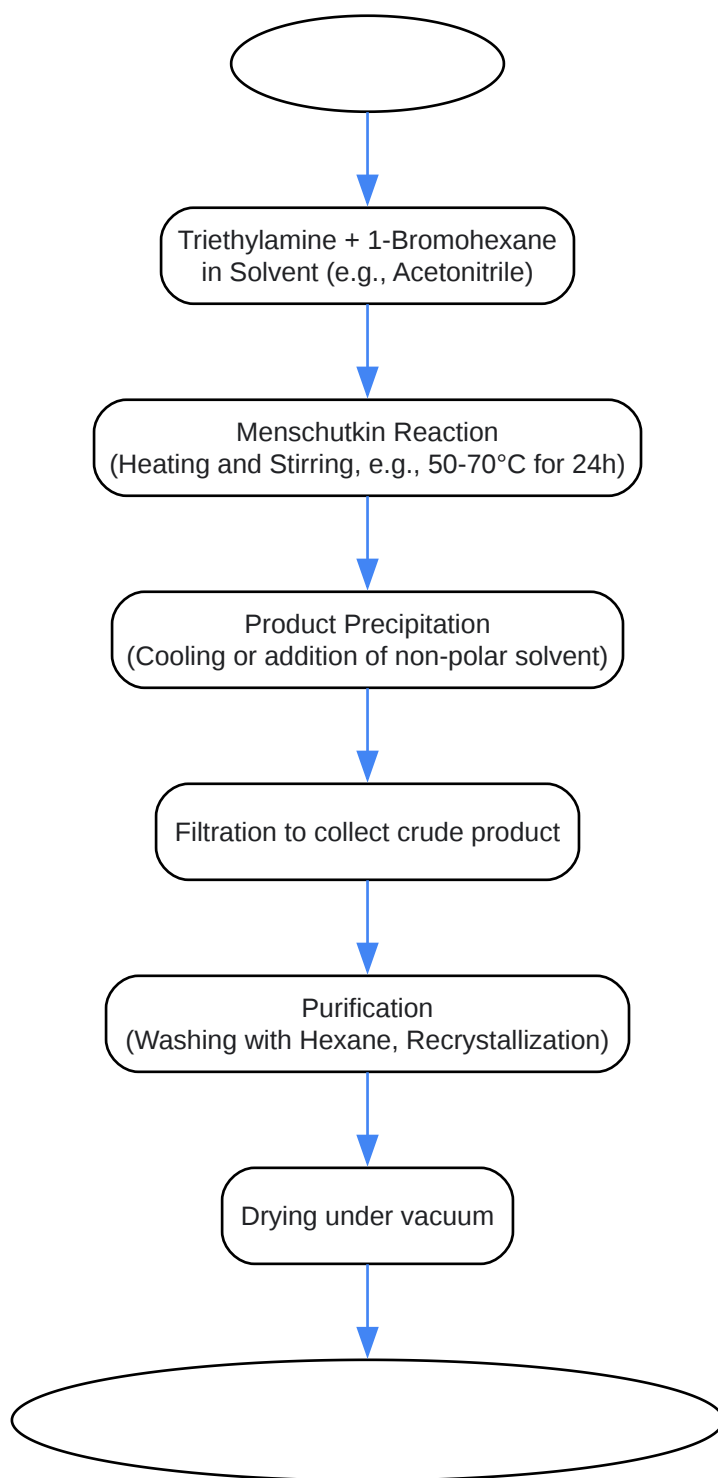
- Triethylamine ((C<sub>2</sub>H<sub>5</sub>)<sub>3</sub>N)

- 1-Bromohexane ( $\text{CH}_3(\text{CH}_2)_5\text{Br}$ )
- A suitable solvent (e.g., acetonitrile, ethanol, or chloroform)
- An inhibitor of polymerization if using monomers (e.g., BHT)<sup>[4]</sup>
- Hexane or diethyl ether (for precipitation/washing)

#### Procedure:

- In a round-bottom flask, dissolve an equimolar amount of triethylamine in the chosen solvent.
- Slowly add an equimolar amount of 1-bromohexane to the solution while stirring.
- The reaction mixture is typically heated to a moderate temperature (e.g., 50-70°C) and stirred for several hours (e.g., 24 hours) to ensure completion.<sup>[4]</sup><sup>[5]</sup>
- The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or NMR spectroscopy.
- Upon completion, the product may precipitate out of the solution, especially if a solvent of low polarity is used.<sup>[4]</sup> If the product remains dissolved, a non-polar solvent like hexane or diethyl ether can be added to induce precipitation.
- The resulting solid is collected by filtration.
- The crude product is purified by washing with a non-polar solvent (e.g., hexane) to remove any unreacted starting materials.<sup>[4]</sup>
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/ether).
- The final product should be dried under vacuum to remove residual solvent.

## Synthesis Workflow Diagram



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Caption: A generalized workflow for the synthesis of **triethylhexylammonium bromide** via the Menschutkin reaction.

# Mechanism of Action and Applications in Drug Development

Quaternary ammonium compounds are widely recognized for their biological activity, particularly as antimicrobial agents. Their mechanism of action is primarily centered on the disruption of cellular membranes.<sup>[6][7]</sup>

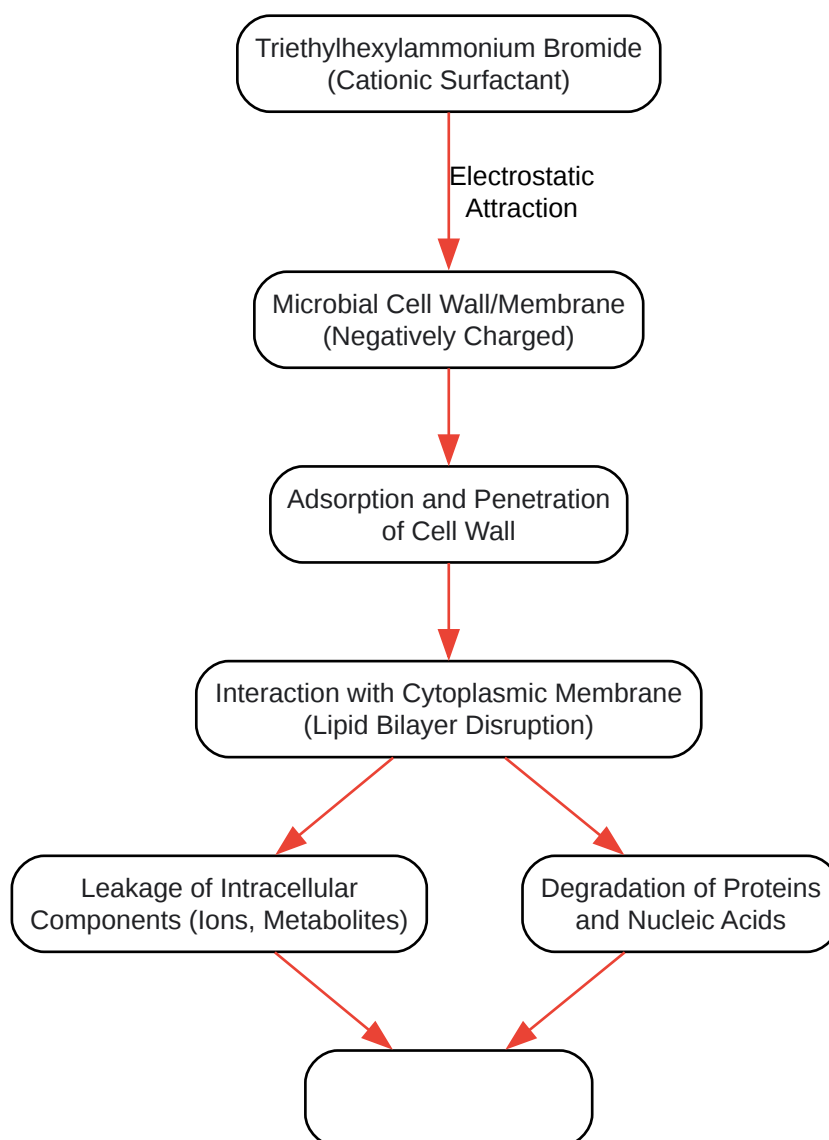
## Antimicrobial Signaling Pathway

The antimicrobial action of QACs is a multi-step process:

- **Adsorption and Penetration:** The positively charged cationic head of the QAC adsorbs to the negatively charged components of the microbial cell wall or membrane.<sup>[8]</sup>
- **Membrane Disruption:** The hydrophobic alkyl chains penetrate the lipid bilayer of the cell membrane.<sup>[8]</sup> This disrupts the membrane's structure and integrity.
- **Leakage of Cellular Contents:** The disruption of the membrane leads to the leakage of essential low-molecular-weight intracellular components, such as ions and metabolites.<sup>[6]</sup>
- **Protein and Nucleic Acid Degradation:** The QAC can also interact with and denature essential cellular proteins and nucleic acids.<sup>[6]</sup>
- **Cell Lysis:** The culmination of these events leads to the lysis and death of the microbial cell.<sup>[8]</sup>

This mechanism makes QACs effective against a broad spectrum of bacteria, fungi, and enveloped viruses.<sup>[2][9]</sup>

## Mechanism of Action Diagram



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Caption: The proposed mechanism of antimicrobial action for **triethylhexylammonium bromide**.

## Applications in Drug Development and Research

The properties of **triethylhexylammonium bromide** make it a candidate for various applications in the pharmaceutical and research sectors:

- **Antimicrobial Agent:** As a QAC, it is expected to have disinfectant and antiseptic properties. [1] This makes it potentially useful in topical formulations and for the sanitization of medical devices.

- **Excipient in Formulations:** Its surfactant nature can be exploited to improve the solubility and bioavailability of poorly water-soluble drugs.[1]
- **Phase Transfer Catalyst:** QACs are effective phase transfer catalysts, facilitating reactions between reactants in immiscible phases. This is valuable in the synthesis of complex organic molecules and active pharmaceutical ingredients (APIs).
- **Research Tool:** In a laboratory setting, it can be used in studies of membrane biophysics, antimicrobial resistance, and as a component in buffers for specific biochemical assays.

## Safety and Handling

Quaternary ammonium compounds, while effective antimicrobials, require careful handling. They can cause skin and eye irritation.[10] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling these compounds. For detailed safety information, the Safety Data Sheet (SDS) for the specific compound should always be consulted.

## Conclusion

**Triethylhexylammonium bromide**, in both its straight-chain and branched-chain isomeric forms, represents a versatile quaternary ammonium compound with significant potential in research and pharmaceutical applications. Its expected surfactant and antimicrobial properties, stemming from its molecular structure, align with the well-documented characteristics of the broader QAC class. While specific experimental data for these particular isomers are limited in public literature, the established principles of QAC synthesis and mechanism of action provide a strong foundation for their study and application. Further research into the specific biological activities and toxicological profiles of each isomer will be crucial for fully realizing their potential in drug development and other advanced applications.

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## References



- 1. How pharma-grade Quaternary Ammonium Compounds enable the production of higher quality medicines - Pharmaceutical Technology [pharmaceutical-technology.com]
- 2. mdpi.com [mdpi.com]
- 3. 3-Hexyl triethyl ammonium bromide | C<sub>12</sub>H<sub>28</sub>BrN | CID 166594789 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Synthesis, Purification and Characterization of Polymerizable Multifunctional Quaternary Ammonium Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Quaternary Ammonium Biocides: Efficacy in Application - PMC [pmc.ncbi.nlm.nih.gov]
- 7. npic.orst.edu [npic.orst.edu]
- 8. Biological Activity of Quaternary Ammonium Salts and Their Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Quaternary ammonium cation - Wikipedia [en.wikipedia.org]
- 10. Triethylmethylammonium bromide | C<sub>7</sub>H<sub>18</sub>BrN | CID 3083778 - PubChem [pubchem.ncbi.nlm.nih.gov]
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